

Application Notes and Protocols for the Asymmetric Synthesis of D-Cyclohexylglycine Derivatives

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Compound of Interest

Compound Name: **D-Cyclohexylglycine**

Cat. No.: **B555063**

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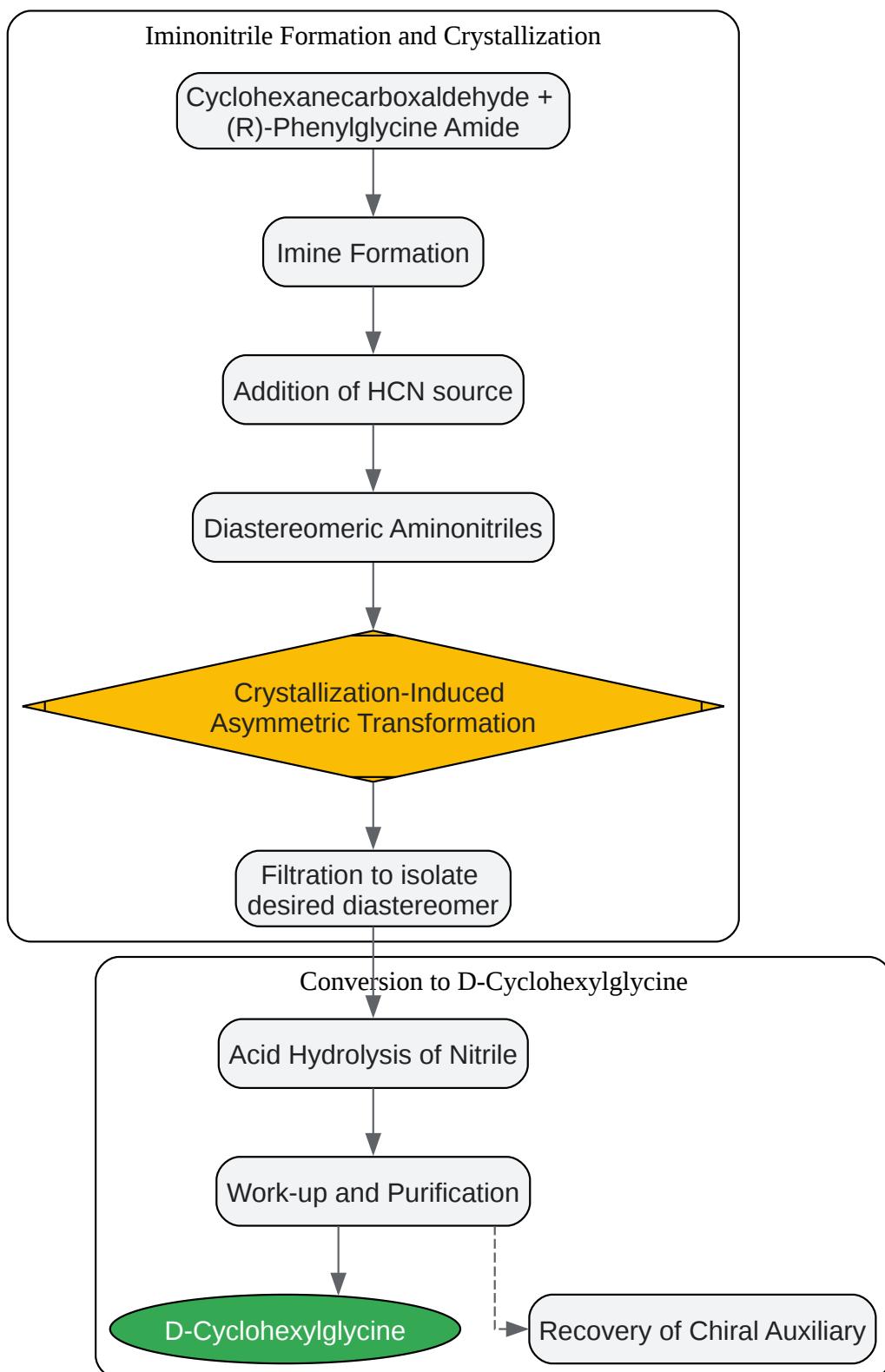
For Researchers, Scientists, and Drug Development Professionals

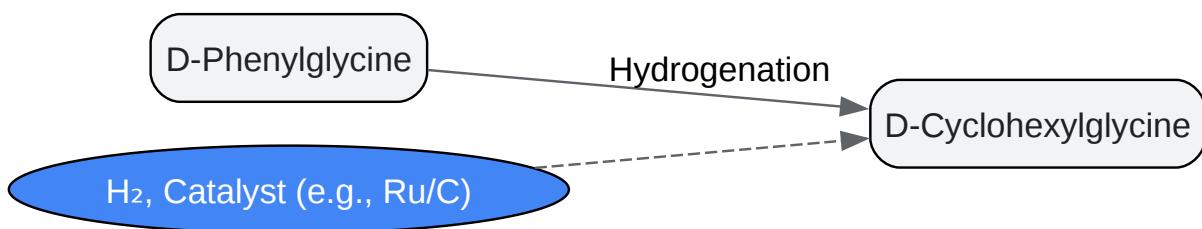
These application notes provide detailed protocols and data for the asymmetric synthesis of **D-Cyclohexylglycine** derivatives, non-proteinogenic amino acids of significant interest in pharmaceutical research and development. The following methods offer robust and highly enantioselective routes to these valuable chiral building blocks.

Method 1: Asymmetric Strecker Synthesis Using a Chiral Auxiliary

This method utilizes the highly diastereoselective Strecker reaction with (R)-phenylglycine amide as a chiral auxiliary to synthesize the α -aminonitrile precursor of **D-cyclohexylglycine**. A key feature of this approach is the *in situ* crystallization-induced asymmetric transformation, which allows for the selective precipitation of the desired diastereomer, leading to very high diastereomeric excess.[1][2][3]

Workflow for Asymmetric Strecker Synthesis



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References

- 1. Asymmetric strecker synthesis of alpha-amino acids via a crystallization-induced asymmetric transformation using (R)-phenylglycine amide as chiral auxiliary - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. [PDF] Asymmetric strecker synthesis of alpha-amino acids via a crystallization-induced asymmetric transformation using (R)-phenylglycine amide as chiral auxiliary. | Semantic Scholar [semanticscholar.org]
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